

An In-depth Technical Guide to the Safety and Handling of 1-Decylpiperazine

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Compound of Interest

Compound Name: 1-Decylpiperazine

Cat. No.: B1346260

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Decylpiperazine**, a chemical compound utilized in various research and development applications. The following sections detail its chemical and physical properties, associated hazards, and recommended safety precautions to ensure its proper and safe use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Decylpiperazine** is presented in Table 1. This data is essential for understanding the compound's behavior and for making informed decisions regarding its handling and storage.

Table 1: Physical and Chemical Properties of **1-Decylpiperazine**

Property	Value	Source
Molecular Formula	C ₁₄ H ₃₀ N ₂	PubChem[1]
Molecular Weight	226.40 g/mol	PubChem[1]
CAS Number	63207-03-4	PubChem[1]
Boiling Point	96 °C	ChemicalBook[2]
Density (Predicted)	0.860 ± 0.06 g/cm ³	ChemicalBook[2]
pKa (Predicted)	9.26 ± 0.10	ChemicalBook[2]

Hazard Identification and Classification

1-Decylpiperazine is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its classification and associated hazard statements is provided in Table 2.

Table 2: GHS Hazard Classification for **1-Decylpiperazine**

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	2	H315: Causes skin irritation	PubChem[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	PubChem[1]
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3	H335: May cause respiratory irritation	PubChem[1]

Pictogram:

- Warning[1]

Hazard Codes:

- Xi (Irritant)[2]

Experimental Protocols for Hazard Determination

While specific experimental reports for **1-Decylpiperazine** are not publicly available, the hazard classifications are typically determined through standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The principles of the most relevant tests for the observed hazards are outlined below.

3.1. OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: A single dose of the test substance is applied to the skin of a laboratory animal, typically an albino rabbit. The application site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after application. The severity of the skin reactions is scored, and the reversibility of the effects is evaluated over a period of up to 14 days.
- Methodology Outline:
 - A small area of the animal's fur is clipped.
 - The test substance is applied to a small patch of skin and covered with a gauze patch.
 - The patch is left in place for a specified duration, typically 4 hours.
 - After removal of the patch, the skin is observed and scored for irritation at defined time points.

3.2. OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline provides a method for determining the potential of a substance to produce irritation or damage to the eye.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, usually an albino rabbit. The other eye remains untreated and serves as a control. The eyes are examined at specific intervals (1, 24, 48, and 72 hours) for signs of corneal opacity, iritis, and conjunctival redness and swelling.
- Methodology Outline:
 - The test substance is carefully instilled into the lower eyelid of one eye.
 - The eye is observed for any immediate signs of distress.
 - At prescribed time points, the cornea, iris, and conjunctiva are examined and scored according to a standardized system.
 - The reversibility of any observed effects is monitored for up to 21 days.

Safe Handling and Storage

Adherence to proper handling and storage procedures is critical to minimize the risk of exposure and ensure the safety of laboratory personnel.

4.1. Personal Protective Equipment (PPE)

When handling **1-Decylpiperazine**, the following personal protective equipment should be worn:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: In case of insufficient ventilation or the potential for aerosol generation, a NIOSH-approved respirator should be used.

4.2. Engineering Controls

- Work with **1-Decylpiperazine** should be conducted in a well-ventilated area, preferably in a chemical fume hood.

- An eyewash station and a safety shower should be readily accessible in the work area.

4.3. Handling Procedures

- Avoid contact with skin, eyes, and clothing.^[3]
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.^[3]

4.4. Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and acids.
- Store in a tightly sealed container.^[3]

First-Aid Measures

In the event of exposure, immediate medical attention is necessary.

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- After Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Procedures

6.1. Spill Response

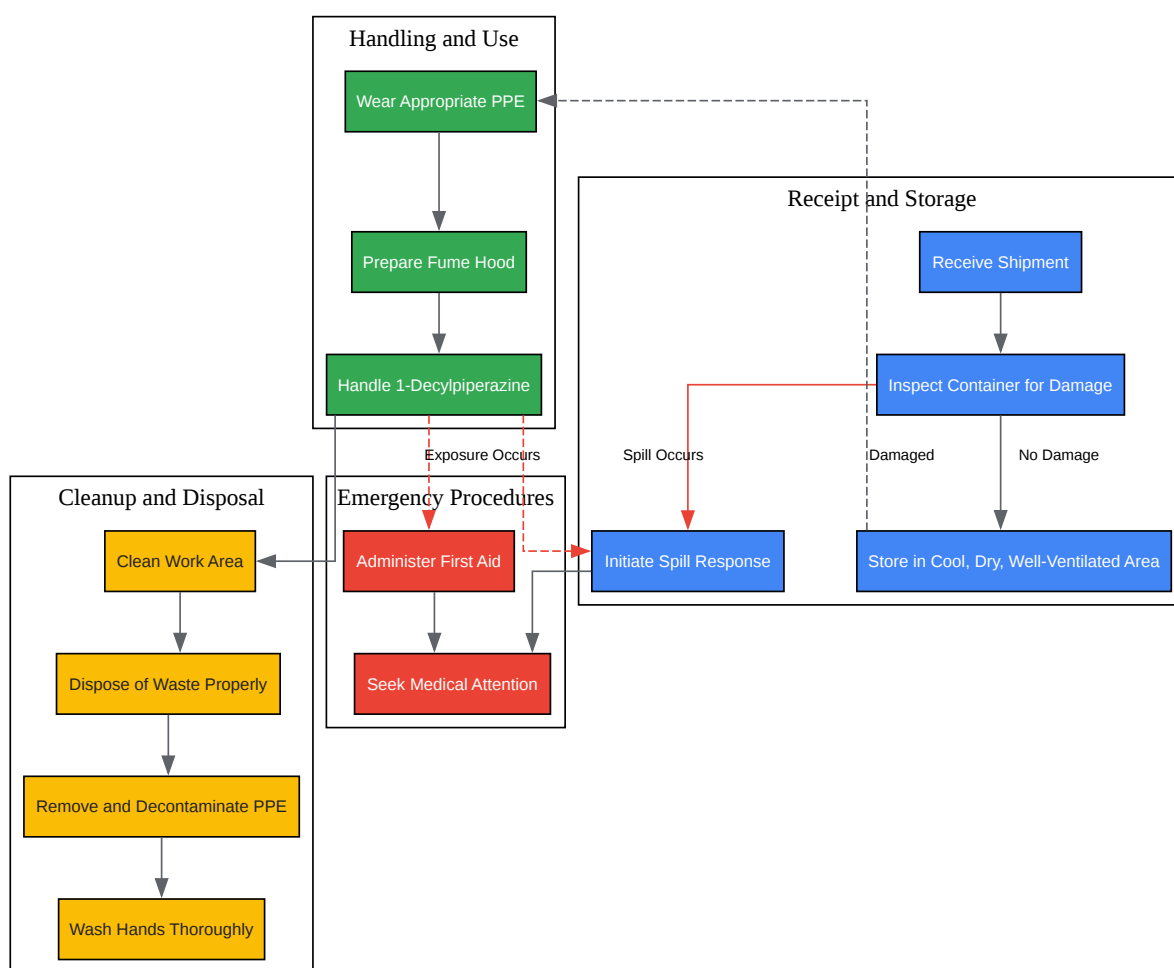
- **Minor Spills:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Clean the spill area with soap and water.
- **Major Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains or waterways. Collect the spilled material and place it in a sealed container for disposal.

6.2. Waste Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter the environment.

Workflow for Safe Handling of 1-Decylpiperazine

The following diagram illustrates a logical workflow for the safe handling of **1-Decylpiperazine** in a research environment.



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Caption: Workflow for the safe handling of **1-Decylpiperazine**.

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